

Technical Guide: Physical Properties and Characterization of (3S)-4-ethylhexan-3-ol

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Compound of Interest

Compound Name: (3S)-4-ethylhexan-3-ol

Cat. No.: B14752691

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Part 1: Executive Summary & Chemical Identity

(3S)-4-ethylhexan-3-ol is a chiral secondary alcohol characterized by a specific spatial arrangement of the hydroxyl group at the C3 position. While frequently encountered in its racemic form (4-ethylhexan-3-ol) in industrial applications as a solvent or intermediate, the (3S)-enantiomer is of particular interest in asymmetric synthesis and biological activity studies due to the distinct interactions of chiral alcohols with biological receptors.

This guide provides a rigorous analysis of the physicochemical properties, stereochemical configuration, and synthesis pathways of **(3S)-4-ethylhexan-3-ol**. It addresses the common misconception regarding the chirality of the C4 position and establishes a validated data profile for research applications.

Chemical Nomenclature and Identifiers

Identifier	Details
IUPAC Name	(3S)-4-ethylhexan-3-ol
Common Name	4-Ethyl-3-hexanol
CAS Number (General)	19780-44-0 (Note: This CAS often refers to the racemate or unspecified stereochemistry)
Molecular Formula	C ₈ H ₁₈ O
Molecular Weight	130.23 g/mol
SMILES (Isomeric)	CCC(CC)CC
InChI Key	BOJLCKCCKQMGKD-MRVPVSSYSA-N

Stereochemical Analysis: The C3 vs. C4 Paradox

A critical structural feature of 4-ethylhexan-3-ol is the potential for stereocenters.^[1]

- **C3 Position:** The carbon at position 3 is bonded to a hydrogen, a hydroxyl group (-OH), an ethyl group (C1-C2), and the C4-complex. Since all four groups are distinct, C3 is a chiral center.
- **C4 Position:** The carbon at position 4 is bonded to a hydrogen, the C3-complex, and two ethyl groups (one being the C5-C6 tail, and the other being the substituent). Because it possesses two identical ethyl groups, C4 is achiral.

Therefore, **(3S)-4-ethylhexan-3-ol** exists as a single enantiomer, not a diastereomer.

Part 2: Physical Properties Matrix^[5]

The following data summarizes the physical constants. Note that scalar physical properties (Boiling Point, Density, Refractive Index) of the (3S)-enantiomer are identical to those of the racemate in an achiral environment.

Physicochemical Constants^[6]

Property	Value / Range	Condition / Note
Physical State	Liquid	@ 20 °C, 1 atm
Appearance	Colorless to pale yellow	Clear, homogenous
Odor	Aromatic, earthy, alcohol-like	Characteristic
Boiling Point	159.0 – 164.0 °C	@ 760 mmHg
Melting Point	-82 °C to -61 °C	Estimate based on structural analogs
Density	0.835 – 0.841 g/mL	@ 20 °C
Refractive Index ()	1.430 – 1.432	@ 20 °C
Flash Point	-64.2 °C	Closed Cup
Vapor Pressure	-0.45 mmHg	@ 25 °C
LogP (Octanol/Water)	2.5 – 2.9	Predicted (Lipophilic)
Solubility (Water)	Slightly soluble	~1600 mg/L (Estimate)
Solubility (Organic)	Soluble	Ethanol, Ether, Acetone, Chloroform

Spectral Characteristics (Identification)

- IR Spectrum: Broad absorption at 3300–3400 cm^{-1} (O-H stretch), strong bands at 2850–2960 cm^{-1} (C-H alkyl stretch).
- ^1H NMR (CDCl_3): Multiplets at δ 0.9 (CH_3), δ 1.2–1.6 (CH_2 , CH), and a distinct multiplet at δ 3.5 (CH-OH).
- Mass Spectrometry (GC-MS): Molecular ion $[\text{M}]^+$ often weak/absent. Prominent peaks at m/z 59, 41, 28 due to fragmentation.

Part 3: Synthesis and Production Pathways

The synthesis of **(3S)-4-ethylhexan-3-ol** requires stereoselective control. While the racemic mixture is produced via standard hydrogenation, the (3S)-isomer is obtained through asymmetric hydrogenation or enzymatic resolution.

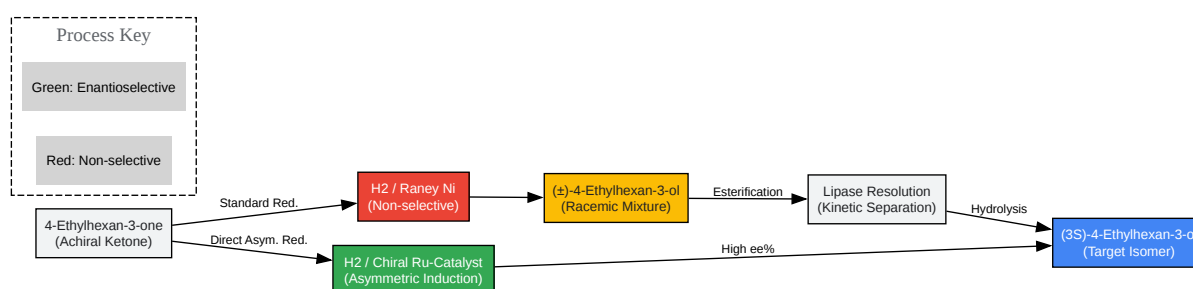
Synthesis Workflow

The primary precursor is 4-ethylhexan-3-one.

- **Racemic Synthesis:** Catalytic hydrogenation (H_2 /Raney Ni or Pt/C) of 4-ethylhexan-3-one yields (\pm)-4-ethylhexan-3-ol.
- **Enantioselective Synthesis:** Asymmetric transfer hydrogenation (ATH) using a chiral Ruthenium or Rhodium catalyst (e.g., $RuCl(p\text{-cymene})[(S,S)\text{-Ts-DPEN}]$) allows for the selective formation of the (3S)-alcohol.

Process Diagram

The following diagram illustrates the logic flow from the precursor to the specific enantiomer.



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Figure 1: Synthesis pathways comparing standard hydrogenation yielding racemate vs. asymmetric routes to the (3S)-enantiomer.

Part 4: Applications and Handling

Research & Industrial Applications

- **Chiral Intermediate:** Used as a building block in the synthesis of complex pharmaceutical agents where stereochemistry dictates potency.
- **Fragrance Industry:** Branched alcohols often exhibit unique olfactory profiles. The (3S)-isomer may possess distinct notes compared to the racemate or (3R)-isomer.
- **Solvent Systems:** Due to its branched structure, it offers unique viscosity and solvation properties for specialized coatings and ink formulations.

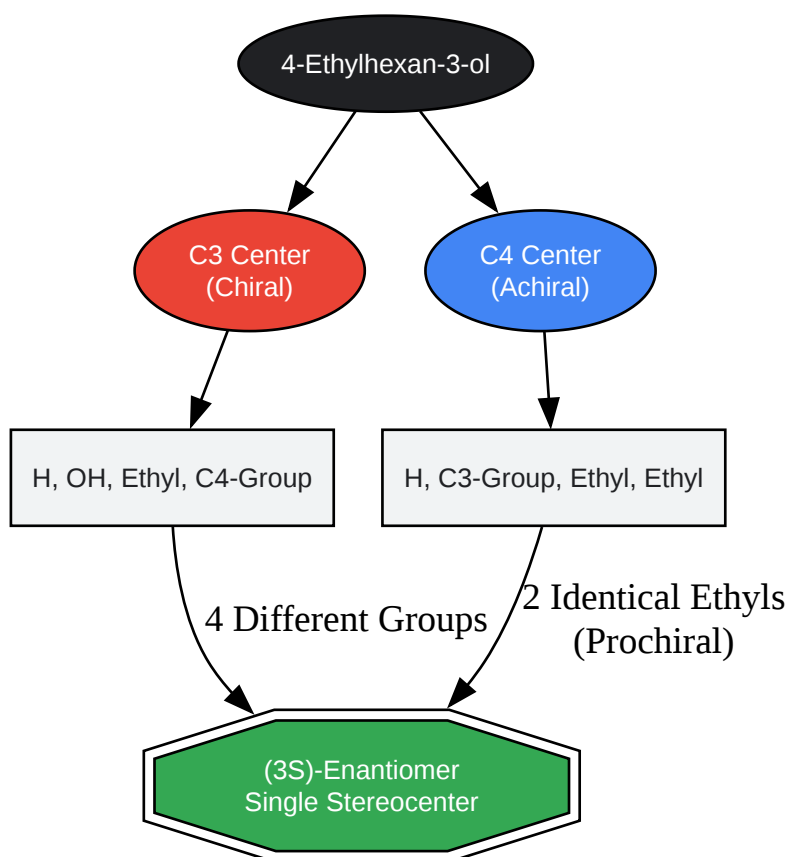
Safety Profile (GHS Classification)

- **Signal Word:** Warning
- **Hazard Statements:**
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
 - H227: Combustible liquid.
- **Handling:** Use in a well-ventilated fume hood. Wear nitrile gloves and safety goggles.

Part 5: Stereochemical Verification Logic

To ensure the integrity of the (3S) designation, researchers must verify the optical rotation. While specific rotation values

are solvent-dependent and often proprietary for this specific intermediate, the sign of rotation distinguishes it from the (3R) isomer.



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Figure 2: Logical breakdown of stereocenters confirming the mono-chiral nature of the molecule.

References

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